

# Personal protective equipment for handling MRS2690

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# Essential Safety and Handling Guide for MRS2690

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of MRS2690, a potent P2Y14 receptor agonist. The following guidelines are based on standard laboratory practices for potent small molecules, as a specific Safety Data Sheet (SDS) for MRS2690 is not publicly available. Users are strongly advised to consult their institution's Environmental Health and Safety (EHS) department for specific protocols.

# **Chemical and Biological Properties**

**MRS2690** is a potent agonist for the P2Y14 receptor, a G-protein coupled receptor involved in various physiological processes, including immune responses.[1][2][3] It is significantly more potent than the endogenous agonist UDP-glucose.[4]



Property	Value	Source
Chemical Name	Diphosphoric acid 1-α-D-glucopyranosyl ester 2-[(4'-methylthio)uridin-5"-yl] ester disodium salt	Tocris Bioscience
Molecular Formula	C15H22N2Na2O16P2S	R&D Systems, Tocris Bioscience
Molecular Weight	626.33 g/mol	R&D Systems, Tocris Bioscience
Purity	≥98% (HPLC)	Tocris Bioscience
Biological Activity	Potent P2Y14 receptor agonist (EC50 = 49 nM)	Tocris Bioscience
Solubility	Typically reconstituted in water	R&D Systems, Tocris Bioscience
Storage	Store at -20°C	R&D Systems, Tocris Bioscience

# **Personal Protective Equipment (PPE)**

Due to its high potency, appropriate PPE is mandatory to prevent accidental exposure.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents skin contact.
Eye Protection	Safety glasses with side shields or safety goggles	Protects eyes from splashes.
Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood	Minimizes inhalation risk of the powdered form.



# **Operational Plan: Handling and Reconstitution**

Extreme care should be taken when handling the solid form of **MRS2690** to avoid generating dust.

#### Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the chemical fume hood is certified and functioning correctly. Prepare all necessary equipment, including microcentrifuge tubes, pipettes, and the reconstitution solvent (e.g., sterile water).
- Weighing: If weighing the solid compound, do so within the chemical fume hood on a calibrated analytical balance. Use appropriate weighing paper or a tared microcentrifuge tube.

#### Reconstitution:

- Slowly add the desired volume of solvent to the vial containing the solid MRS2690.
- Cap the vial securely and vortex gently until the solid is completely dissolved.
- For specific concentrations, refer to the batch-specific molecular weight on the product's Certificate of Analysis.[5]

#### Aliquoting and Storage:

- Aliquot the reconstituted solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the stock solution and aliquots at -20°C.[4]

### **Disposal Plan**

All waste generated from handling **MRS2690** should be considered chemical waste and disposed of according to institutional guidelines.



#### Waste Segregation and Disposal:

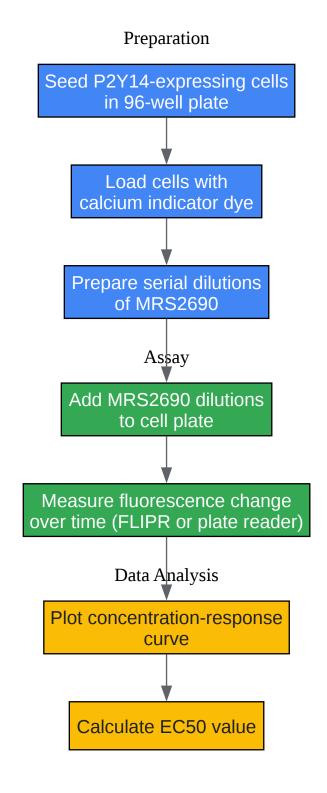
- Solid Waste: Used weighing paper, contaminated pipette tips, and empty vials should be placed in a designated solid chemical waste container.
- Liquid Waste: Unused reconstituted solutions and aqueous waste from experiments should be collected in a designated aqueous chemical waste container.
- Contaminated PPE: Used gloves and disposable lab coats should be disposed of in the appropriate solid waste stream as per your institution's policy.

Do not dispose of MRS2690 or its solutions down the drain or in the regular trash.[6][7][8]

# Experimental Protocols and Visualizations Experimental Workflow: In Vitro Calcium Mobilization Assay

This workflow outlines a typical experiment to assess the agonist activity of **MRS2690** by measuring intracellular calcium mobilization in a cell line expressing the P2Y14 receptor.





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Caption: Workflow for a calcium mobilization assay using MRS2690.

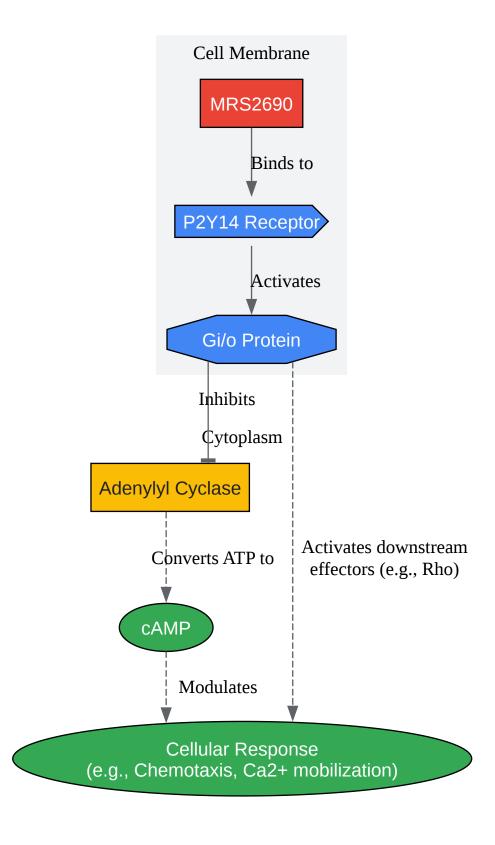


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## **P2Y14 Receptor Signaling Pathway**

MRS2690 activates the P2Y14 receptor, which is primarily coupled to the Gi alpha subunit of the heterotrimeric G protein.[2] This initiates a signaling cascade that leads to the inhibition of adenylyl cyclase and subsequent cellular responses.





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Caption: Simplified P2Y14 receptor signaling pathway.



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